

A Comprehensive Technical Guide to the Physical Properties of 2,5-Difluoroanisole

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Compound of Interest

Compound Name: 2,5-Difluoroanisole

Cat. No.: B031796

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,5-Difluoroanisole (CAS No. 75626-17-4) is a fluorinated aromatic compound of significant interest in the pharmaceutical and agrochemical industries.^[1] Its unique substitution pattern imparts specific chemical reactivity and physical properties that are advantageous in the synthesis of complex molecules. As a key building block, a thorough understanding of its physical characteristics is paramount for its effective use in research and development, particularly for reaction scale-up and process optimization. This guide provides an in-depth analysis of two fundamental physical properties of **2,5-Difluoroanisole**: its boiling point and density.

Core Physical Properties of 2,5-Difluoroanisole

The physical properties of a compound are critical for its handling, purification, and use in chemical synthesis. For **2,5-Difluoroanisole**, the boiling point and density are key parameters for distillation-based purification and for accurate measurement and dosing in reactions.

Data Summary

Physical Property	Value	Notes
Boiling Point	72-73 °C at 25 mmHg	The boiling point is pressure-dependent.[1][2]
Density	1.25 g/cm ³	At standard temperature and pressure (STP).[1][2]

In-Depth Analysis of Physical Properties

Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. For **2,5-Difluoroanisole**, the reported boiling point is 72-73 °C at a reduced pressure of 25 mmHg.[1][2] The specification of pressure is crucial as the boiling point of a compound is highly sensitive to changes in atmospheric pressure. A lower external pressure results in a lower boiling point, a principle often exploited in vacuum distillation to purify compounds that are thermally sensitive or have high boiling points at atmospheric pressure.

The relatively low boiling point of **2,5-Difluoroanisole** under vacuum allows for its efficient purification by distillation, separating it from less volatile impurities or starting materials. This is a critical step in ensuring the purity of the compound, which is essential for its use in pharmaceutical synthesis where stringent purity requirements are in place.

Density

The density of a substance is its mass per unit volume. For **2,5-Difluoroanisole**, the density is reported as 1.25 g/cm³. [1][2] This value indicates that it is denser than water. The density of a liquid is an important parameter for a variety of laboratory operations, including:

- **Mass-to-Volume Conversions:** In many experimental setups, it is more convenient to measure a liquid by volume rather than by mass. Knowing the density allows for a quick and accurate conversion between these two units.
- **Reaction Monitoring:** Changes in the density of a reaction mixture can sometimes be used to monitor the progress of a reaction.

- **Solvent Selection:** The density of a compound can influence its miscibility with other solvents and its behavior in biphasic systems.

Experimental Determination of Physical Properties

The accurate determination of physical properties is a cornerstone of chemical research. The following sections detail the standard experimental protocols for measuring the boiling point and density of a liquid compound like **2,5-Difluoroanisole**.

Determination of Boiling Point (Micro-Boiling Point Method)

The micro-boiling point method is a convenient and accurate technique for determining the boiling point of a small quantity of a liquid.

Methodology:

- **Sample Preparation:** A small amount (a few milliliters) of **2,5-Difluoroanisole** is placed in a small test tube.
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- **Heating:** The test tube is gently heated in a heating block or a Thiele tube.
- **Observation:** As the liquid heats up, a stream of bubbles will be observed emerging from the open end of the capillary tube.^[3]
- **Boiling Point Determination:** The heat is then removed, and the liquid is allowed to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^[3]

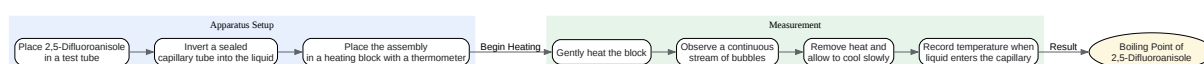
Causality Behind Experimental Choices:

- **Use of a Capillary Tube:** The inverted capillary tube traps a small amount of air. As the liquid is heated, the vapor of the liquid displaces this air. At the boiling point, the vapor pressure of the liquid equals the external pressure, and a continuous stream of bubbles is observed. Upon cooling, the vapor inside the capillary condenses, and the liquid is drawn into the tube

when the external pressure is greater than the vapor pressure inside the tube. This point corresponds to the boiling point.

- **Slow Heating and Cooling:** Gradual temperature changes are essential to ensure that the system is in thermal equilibrium and to obtain an accurate reading.

Diagram of Experimental Workflow for Micro-Boiling Point Determination



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Caption: Workflow for the determination of the boiling point of **2,5-Difluoroanisole** using the micro-boiling point method.

Determination of Density

The density of a liquid can be determined by accurately measuring its mass and volume.

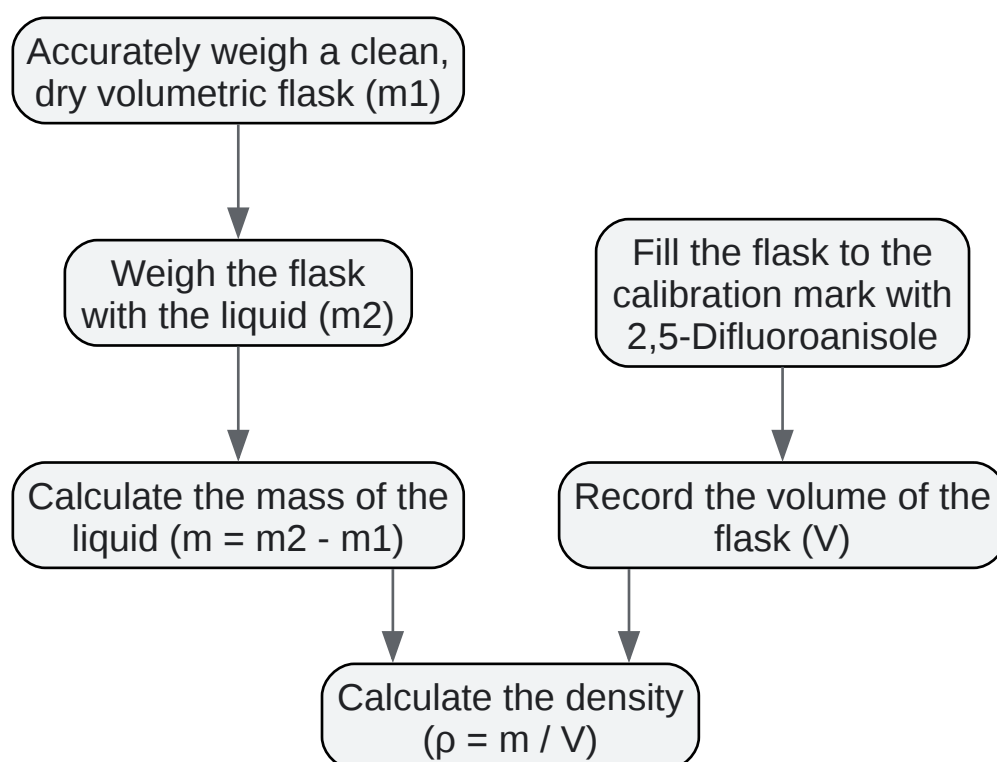
Methodology:

- **Mass of Empty Container:** The mass of a clean and dry volumetric flask or pycnometer is accurately measured using an analytical balance.
- **Volume of Liquid:** A precise volume of **2,5-Difluoroanisole** is added to the container. If using a volumetric flask, the liquid is added up to the calibration mark.
- **Mass of Container and Liquid:** The mass of the container with the liquid is measured.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the container with the liquid. The density is then calculated by dividing the mass of the liquid by its volume.^[4]

Causality Behind Experimental Choices:

- **Use of Volumetric Glassware:** Volumetric flasks and pycnometers are calibrated to contain a very precise volume of liquid at a specific temperature, which is crucial for an accurate density determination.
- **Analytical Balance:** An analytical balance is used to measure the mass with high precision, which is necessary for an accurate density calculation.
- **Temperature Control:** The density of a liquid is temperature-dependent. Therefore, the measurement should be carried out at a constant and known temperature.

Diagram of Experimental Workflow for Density Determination



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Caption: Step-by-step workflow for determining the density of **2,5-Difluoroanisole**.

Conclusion

The physical properties of **2,5-Difluoroanisole**, specifically its boiling point and density, are fundamental parameters that are essential for its practical application in research and industry. A clear understanding of these properties, coupled with the ability to accurately determine them experimentally, allows for the efficient and safe handling, purification, and utilization of this important chemical intermediate. The protocols and data presented in this guide serve as a valuable resource for scientists and professionals working with **2,5-Difluoroanisole**, enabling them to optimize their synthetic processes and contribute to the advancement of pharmaceutical and agrochemical development.

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